

# comparing the effects of different tin halide additives on perovskite morphology

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## Compound of Interest

Compound Name: *Tin(2+);dibromide*

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## A Comparative Guide to Tin Halide Additives for Enhanced Perovskite Morphology

For Researchers, Scientists, and Drug Development Professionals

The morphology of the perovskite active layer is a critical determinant of perovskite solar cell (PSC) performance and stability. The use of additives during the fabrication process has emerged as a powerful strategy to control crystal growth, passivate defects, and ultimately enhance device efficiency. Among the various additives explored, tin(II) halides ( $\text{SnX}_2$ , where  $\text{X} = \text{F}, \text{Cl}, \text{Br}, \text{I}$ ) have garnered significant attention for their ability to modulate the morphology and electronic properties of tin-based and lead-tin mixed perovskite thin films. This guide provides a comparative overview of the effects of different tin halide additives on perovskite morphology, supported by experimental data and detailed protocols.

### Overview of Tin Halide Additives

Tin halide additives primarily function to suppress the undesirable oxidation of  $\text{Sn}^{2+}$  to  $\text{Sn}^{4+}$ , a common degradation pathway in tin-containing perovskites that leads to increased defect densities and reduced device performance. Furthermore, these additives can influence the crystallization kinetics of the perovskite film, leading to changes in grain size, surface coverage, and a reduction in pinholes. The choice of the halide anion ( $\text{F}^-$ ,  $\text{Cl}^-$ ,  $\text{Br}^-$ , or  $\text{I}^-$ ) significantly impacts the additive's effectiveness.

## Comparative Effects on Perovskite Morphology

While a direct, comprehensive quantitative comparison of all tin halide additives under identical experimental conditions is challenging due to the variability in reported studies, a qualitative and semi-quantitative analysis reveals distinct trends for each additive.

### Tin(II) Fluoride ( $\text{SnF}_2$ )

$\text{SnF}_2$  is the most widely studied and often most effective tin halide additive for improving perovskite film quality.

- **Grain Size:** Generally, the addition of  $\text{SnF}_2$  leads to a significant increase in the grain size of perovskite films. This is attributed to its ability to slow down the rapid crystallization of tin-based perovskites, allowing for the formation of larger, more ordered crystalline domains.
- **Surface Morphology:**  $\text{SnF}_2$  is effective in reducing pinholes and improving the surface coverage of the perovskite layer, resulting in a more uniform and dense film.
- **Defect Passivation:** It effectively suppresses the oxidation of  $\text{Sn}^{2+}$  to  $\text{Sn}^{4+}$ , thereby reducing the density of tin vacancies and associated deep-level defects.

However, it is crucial to optimize the concentration of  $\text{SnF}_2$ , as excessive amounts can lead to phase separation and the formation of secondary phases, which can be detrimental to device performance.

### Tin(II) Chloride ( $\text{SnCl}_2$ )

The impact of  $\text{SnCl}_2$  on perovskite morphology is more subtle compared to  $\text{SnF}_2$ .

- **Grain Size:** Studies have shown that the addition of  $\text{SnCl}_2$  often results in a perovskite grain size that is similar to or only slightly larger than that of control films without additives.
- **Surface Morphology:** Its effect on reducing pinholes and improving surface uniformity is generally less pronounced than that of  $\text{SnF}_2$ .
- **Defect Passivation:**  $\text{SnCl}_2$  can act as a source of  $\text{Sn}^{2+}$  to compensate for tin vacancies, contributing to a reduction in p-type self-doping.

## Tin(II) Bromide (SnBr<sub>2</sub>)

The use of SnBr<sub>2</sub> as an additive has yielded mixed results regarding its effect on perovskite morphology.

- **Grain Size and Morphology:** Some studies report that the addition of SnBr<sub>2</sub> can lead to an increased density of pinholes in the perovskite film, suggesting a negative impact on film formation.<sup>[1]</sup> However, other research indicates that SnBr<sub>2</sub> can enhance the stability of the perovskite film.<sup>[1][2]</sup>
- **Electronic Properties:** The incorporation of bromide ions can also influence the bandgap of the perovskite material.

## Tin(II) Iodide (SnI<sub>2</sub>)

SnI<sub>2</sub> is a fundamental component of many tin-based perovskite precursors. Its use as a specific additive is less common, but controlling its stoichiometry is crucial.

- **Morphology Control:** Ensuring an appropriate amount of SnI<sub>2</sub> is critical for achieving uniform and high-quality perovskite films. An excess or deficiency can lead to the formation of undesirable phases and poor morphology.

## Quantitative Data Summary

The following tables summarize the available quantitative data on the effects of different tin halide additives on perovskite film properties. It is important to note that these values are extracted from different studies with varying perovskite compositions and fabrication methods, and therefore, a direct comparison should be made with caution.

Table 1: Effect of Tin Halide Additives on Perovskite Grain Size

Additive	Perovskite Composition	Grain Size (Control)	Grain Size (With Additive)	Reference
SnF <sub>2</sub>	FASnI <sub>3</sub>	~100-200 nm	> 500 nm	Varies across studies
SnCl <sub>2</sub>	FASnI <sub>3</sub>	Similar to control	Similar to control	[1]
SnBr <sub>2</sub>	CsSnI <sub>3</sub>	-	-	[1][2]

Table 2: Effect of Tin Halide Additives on Perovskite Defect Density

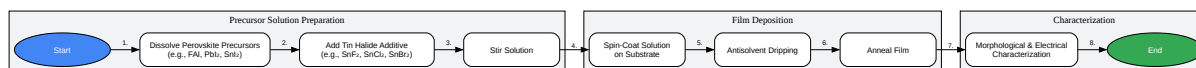
Additive	Perovskite Composition	Defect Density (Control)	Defect Density (With Additive)	Reference
SnF <sub>2</sub>	Mixed Sn-Pb	High	Reduced by >1 order of magnitude	Varies across studies
SnCl <sub>2</sub>	FASnI <sub>3</sub>	-	-	[1]
SnBr <sub>2</sub>	FASnI <sub>3</sub>	-	-	[1]

## Experimental Protocols

The following sections provide representative experimental protocols for the incorporation of tin halide additives into perovskite precursor solutions.

### General One-Step Solution Processing Workflow

The diagram below illustrates a typical one-step spin-coating process for perovskite film fabrication, which is the context for the subsequent additive-specific protocols.



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General experimental workflow for perovskite film fabrication.

## Protocol for $\text{SnCl}_2$ Additive Incorporation

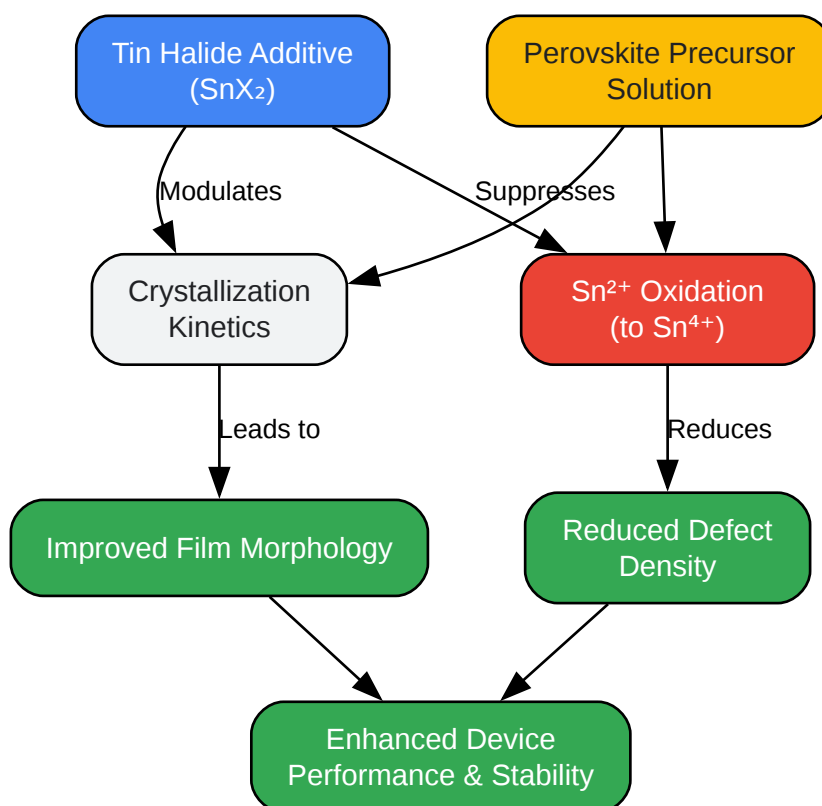
- Precursor Solution Preparation:
  - Prepare a stock solution of the desired perovskite precursors (e.g., Formamidinium Iodide (FAI) and Lead Iodide ( $\text{PbI}_2$ )) in a suitable solvent mixture (e.g., DMF:DMSO).
  - Prepare a separate stock solution of  $\text{SnCl}_2$  in the same solvent.
- Additive Incorporation:
  - Add the required volume of the  $\text{SnCl}_2$  stock solution to the perovskite precursor solution to achieve the desired molar percentage (e.g., 1-10 mol%).
  - Stir the final solution for a specified time (e.g., 1-2 hours) at room temperature to ensure complete dissolution and homogeneity.
- Film Deposition:
  - Deposit the precursor solution onto the substrate using a one-step spin-coating method.
  - Employ an anti-solvent dripping step during spin-coating to induce rapid crystallization.
  - Anneal the film at a specific temperature and duration (e.g., 100-150 °C for 10-30 minutes).

## Protocol for $\text{SnBr}_2$ Additive Incorporation

- Precursor Solution Preparation:
  - Co-dissolve the main perovskite precursors (e.g., CsI and SnI<sub>2</sub>) and the SnBr<sub>2</sub> additive in a suitable solvent (e.g., DMSO).
- Additive Concentration:
  - The molar ratio of SnBr<sub>2</sub> is typically varied (e.g., 5-20 mol%) with respect to the primary tin source (SnI<sub>2</sub>).
- Film Deposition and Annealing:
  - Follow a similar spin-coating and annealing procedure as described for the SnCl<sub>2</sub> additive, optimizing the parameters for the specific perovskite composition.

## Mechanism of Action: A Simplified View

The diagram below illustrates the proposed mechanism by which tin halide additives influence perovskite film formation and properties.



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Influence of tin halide additives on perovskite properties.

## Conclusion

The incorporation of tin halide additives is a highly effective strategy for controlling the morphology and reducing defects in perovskite thin films.  $\text{SnF}_2$  generally demonstrates the most significant positive impact on grain size and film quality, while the effects of  $\text{SnCl}_2$  and  $\text{SnBr}_2$  are more nuanced and composition-dependent. The optimal choice and concentration of the tin halide additive must be carefully determined for each specific perovskite system and fabrication process to achieve maximal enhancement in solar cell performance and stability. Further research focusing on systematic, comparative studies will be invaluable in elucidating the precise mechanisms and unlocking the full potential of these additives.

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